

The Enigmatic Reactivity of Sodium Triphenylborane Hydroxide: A Survey of Current Knowledge

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Compound of Interest

Compound Name: Sodium;triphenylborane;hydroxide

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For the attention of: Researchers, scientists, and drug development professionals.

This technical overview addresses the current state of knowledge regarding sodium triphenylborane hydroxide (CAS No. 12113-07-4), also known as sodium hydroxytriphenylborate. Despite its commercial availability and well-defined chemical identity, a comprehensive review of publicly accessible scientific literature and patent databases reveals a notable absence of reported novel synthetic reactions where this compound serves as a key reagent. This document summarizes the available information and explores the potential, yet currently undocumented, reactivity of this intriguing molecule.

Chemical and Physical Properties

Sodium triphenylborane hydroxide is the adduct formed between the Lewis acid triphenylborane and sodium hydroxide. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	12113-07-4	[1]
Molecular Formula	C ₁₈ H ₁₆ BNaO	[2]
Molecular Weight	282.12 g/mol	[2]
Synonyms	Sodium hydroxytriphenylborate, Triphenylborane-sodium hydroxide adduct	[2]
Appearance	Typically supplied as a solution in water (e.g., 7-10 wt. %)	[3]

Analysis of Available Literature and Industrial Use

Extensive searches of scholarly databases for specific applications of sodium triphenylborane hydroxide in organic synthesis, including named cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) and as a phenylating agent, did not yield any specific examples of its use in a synthetic capacity. The primary sources of information are commercial suppliers and chemical databases, which provide basic physicochemical data but no details on its reactivity.[1][2][3]

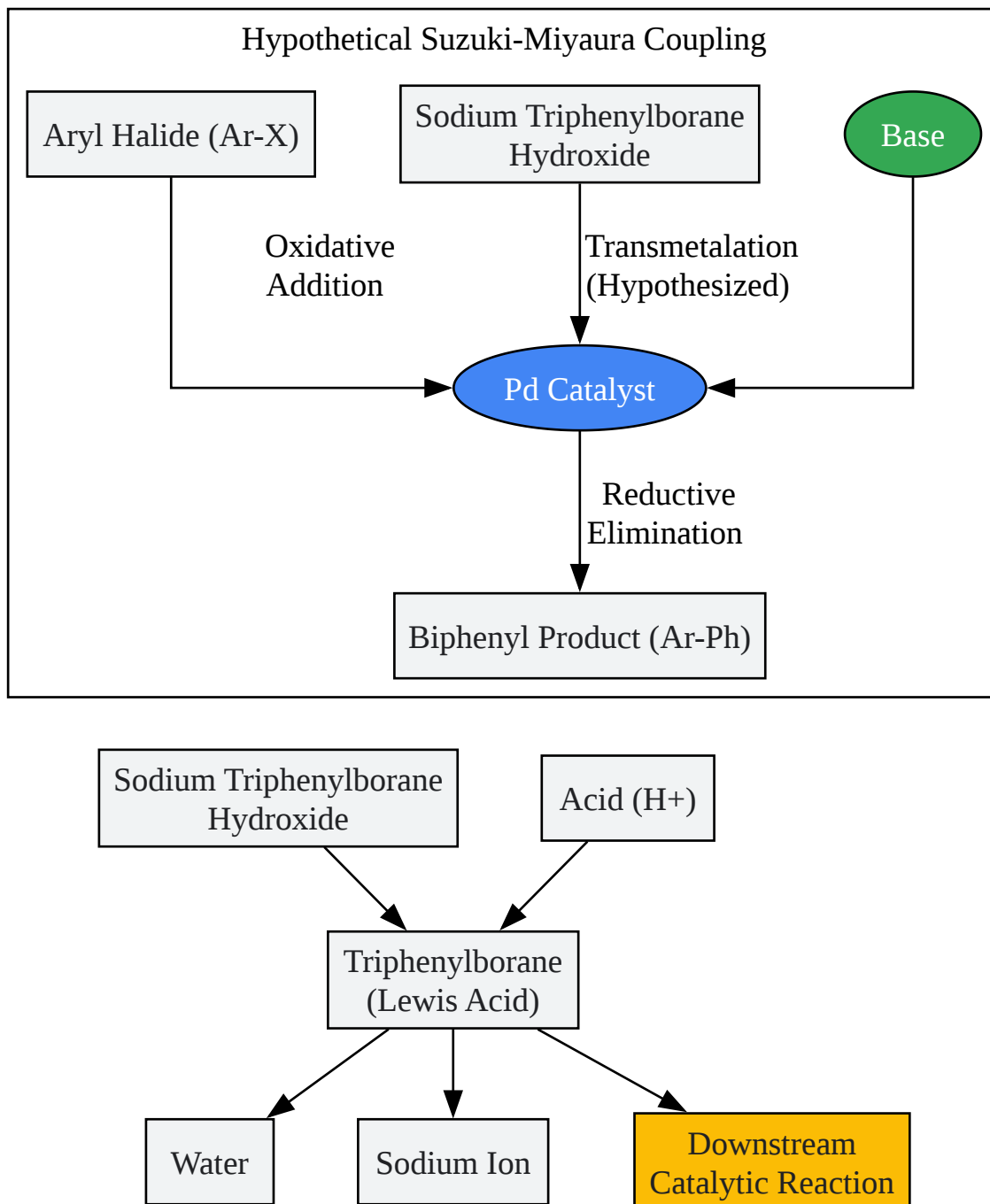
The PubChem database indicates its use as an "intermediate" in "All Other Basic Organic Chemical Manufacturing," a broad classification that does not shed light on specific chemical transformations.[1] One technical report from the Savannah River National Laboratory mentions the "triphenylborane-sodium hydroxide adduct" in the context of the chemical destruction of organic waste, which involves its decomposition rather than its application as a synthetic reagent.[4]

Inferred Reactivity and Future Research Directions

While direct evidence is lacking, the structure of sodium triphenylborane hydroxide suggests potential avenues for reactivity that could be explored in future research. The compound can be viewed as a protected or attenuated form of the highly reactive Lewis acid, triphenylborane.

Potential as a Phenylating Agent

Organoboron compounds are widely used as nucleophilic partners in palladium-catalyzed cross-coupling reactions. It is plausible that under appropriate conditions, sodium triphenylborane hydroxide could serve as a source of phenyl groups. A hypothetical Suzuki-Miyaura type coupling is depicted below. The hydroxide ligand could potentially facilitate the transmetalation step.



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